

Environmental Fate and Transport of Carbophenothion: A Technical Guide

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Compound of Interest

Compound Name: Carbophenothion

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Introduction

Carbophenothion is an organophosphate pesticide once used for the control of insects and mites on a variety of agricultural crops.^[1] Understanding its behavior in the environment is critical for assessing its potential risks to non-target organisms and ecosystems. This technical guide provides an in-depth overview of the environmental fate and transport of **Carbophenothion**, compiling key data on its degradation, mobility, and bioaccumulation. Detailed experimental protocols based on established guidelines are also provided to aid in the design and interpretation of environmental fate studies.

Physicochemical Properties

The environmental behavior of a pesticide is largely governed by its physicochemical properties. **Carbophenothion** is a colorless to yellow-brown liquid with a mild mercaptan-like odor.^[1] It is characterized by low water solubility and a high octanol-water partition coefficient (Log Kow), indicating its lipophilic nature and a tendency to partition into organic matter.^{[1][2]} Its low vapor pressure suggests that volatilization from soil and water surfaces is not a significant dissipation pathway.^[1]

Table 1: Physicochemical Properties of **Carbophenothion**

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₆ ClO ₂ PS ₃	[1]
Molecular Weight	342.85 g/mol	[1]
Water Solubility	Insoluble	[1]
Vapor Pressure	3.0 x 10 ⁻⁷ mm Hg at 20°C	[1]
Octanol-Water Partition Coefficient (Log Kow)	5.1	[1]
Henry's Law Constant	2.0 x 10 ⁻⁷ atm·m ³ /mol (estimated)	

Environmental Fate

The fate of **Carbophenothion** in the environment is determined by a combination of biotic and abiotic degradation processes, as well as its mobility and potential for bioaccumulation.

Degradation

Degradation is a key process that reduces the concentration of **Carbophenothion** in the environment. It can occur through biological (biodegradation) and non-biological (abiotic) pathways.

Abiotic Degradation

- Hydrolysis: **Carbophenothion** is relatively stable to hydrolysis.[1] The rate of hydrolysis is pH-dependent, with increased degradation under alkaline conditions.[3][4]
- Photolysis: **Carbophenothion** is not expected to be susceptible to direct photolysis in water as it absorbs very little UV light above 290 nm.[2] However, in the atmosphere, it can be degraded by reacting with photochemically-produced hydroxyl radicals, with an estimated half-life of about two hours.[1][2]

Biotic Degradation

Microbial degradation is a significant pathway for the dissipation of **Carbophenothion** in soil and aquatic systems.[5] The primary metabolic reactions involve oxidation of the thioether group to form the corresponding sulphoxide and sulphone, and oxidation of the P=S bond to form the P=O analogue (oxon).[6] These transformation products can also be toxic.[7]

- **Aerobic Degradation:** In the presence of oxygen, microorganisms in soil and water can degrade **Carbophenothion**. Studies on aerobic soil metabolism are crucial for determining its persistence in terrestrial environments.[8][9]
- **Anaerobic Degradation:** In environments lacking oxygen, such as flooded soils or sediments, anaerobic microorganisms can also contribute to the degradation of **Carbophenothion**. [8][10]

Table 2: Environmental Half-Life of **Carbophenothion**

Compartment	Condition	Half-Life (t _{1/2})	Reference
Atmosphere	Photochemical reaction	~2 hours (estimated)	[1][2]
Soil	Aerobic	> 6 months	[11]

Note: Half-life values can vary significantly depending on environmental conditions such as temperature, pH, and microbial activity.

Mobility

The mobility of **Carbophenothion** in the environment determines its potential to move from the point of application and contaminate other environmental compartments.

- **Soil Mobility:** **Carbophenothion** is expected to have low mobility in soil.[11] Its high K_{oc} value indicates strong adsorption to soil organic matter, which limits its potential to leach into groundwater.[12]
- **Transport in Air:** Due to its low vapor pressure, long-range atmospheric transport of **Carbophenothion** is not considered a major environmental fate process.[1]

Table 3: Soil Sorption and Mobility of **Carbophenothion**

Parameter	Value	Interpretation	Reference
Soil Adsorption Coefficient (Koc)	19,000 (estimated)	Immobile	[2]

Bioaccumulation

Bioaccumulation is the process by which a chemical is taken up by an organism from the surrounding environment and accumulates in its tissues to a concentration higher than in the surrounding medium.

Carbophenothion's high lipophilicity (high Log Kow) suggests a potential for bioaccumulation in aquatic organisms.[1] The Bioconcentration Factor (BCF) is a key parameter used to assess this potential.

Table 4: Bioaccumulation Potential of **Carbophenothion**

Parameter	Value	Interpretation	Reference
Bioconcentration Factor (BCF)	2500 (estimated)	High potential for bioaccumulation	

Experimental Protocols

Standardized experimental protocols are essential for generating reliable and comparable data on the environmental fate of pesticides. The following sections outline the general methodologies for key environmental fate studies, based on internationally recognized guidelines such as those from the Organisation for Economic Co-operation and Development (OECD).

Hydrolysis Study (based on OECD Guideline 111)

Objective: To determine the rate of abiotic hydrolysis of **Carbophenothion** in aqueous solutions at different pH values.

Methodology:

- Prepare sterile aqueous buffer solutions at pH 4, 7, and 9.
- Add a known concentration of radiolabeled or non-radiolabeled **Carbophenothion** to each buffer solution.
- Incubate the solutions in the dark at a constant temperature (e.g., 25°C).
- Collect samples at various time intervals.
- Analyze the concentration of **Carbophenothion** and its hydrolysis products using appropriate analytical techniques (e.g., HPLC, GC-MS).
- Calculate the first-order rate constant and the half-life of hydrolysis at each pH.

Photolysis Study (based on OECD Guideline 316)

Objective: To determine the rate and pathway of direct photolysis of **Carbophenothion** in water.

Methodology:

- Prepare a sterile aqueous solution of **Carbophenothion** of known concentration.
- Expose the solution to a light source that simulates natural sunlight (e.g., a xenon arc lamp).
- Maintain a control sample in the dark.
- Monitor the temperature of the solutions.
- Collect samples from both the irradiated and control solutions at various time intervals.
- Analyze the concentration of **Carbophenothion** and its phototransformation products.
- Calculate the photolysis rate constant and half-life.

Aerobic and Anaerobic Soil Metabolism Study (based on OECD Guideline 307)

Objective: To determine the rate and pathway of microbial degradation of **Carbophenothion** in soil under aerobic and anaerobic conditions.

Methodology:

- Select and characterize representative soil types.
- Treat the soil samples with a known concentration of radiolabeled **Carbophenothion**.
- For the aerobic study, maintain the soil at an appropriate moisture content and incubate in the dark at a constant temperature with a continuous supply of air.
- For the anaerobic study, after an initial aerobic phase, flood the soil with water and purge with an inert gas (e.g., nitrogen) to establish and maintain anaerobic conditions.
- Collect soil samples at various time intervals.
- Extract and analyze the samples for **Carbophenothion** and its transformation products.
- Quantify the formation of volatile products (e.g., $^{14}\text{CO}_2$) and non-extractable residues.
- Determine the degradation half-life (DT_{50}) of **Carbophenothion** and the formation and decline of major metabolites.

Soil Adsorption/Desorption Study (based on OECD Guideline 106)

Objective: To determine the adsorption and desorption characteristics of **Carbophenothion** in different soil types.

Methodology:

- Prepare a series of aqueous solutions of **Carbophenothion** at different concentrations.
- Add a known mass of soil to each solution.

- Equilibrate the soil-solution mixtures by shaking for a defined period.
- Separate the soil and aqueous phases by centrifugation.
- Analyze the concentration of **Carbophenothion** in the aqueous phase.
- Calculate the amount of **Carbophenothion** adsorbed to the soil.
- Determine the Freundlich or Langmuir adsorption isotherm and calculate the soil adsorption coefficient (K_d) and the organic carbon-normalized adsorption coefficient (K_{oc}).
- For desorption, replace a portion of the supernatant with a fresh solution without **Carbophenothion** and re-equilibrate. Analyze the concentration in the aqueous phase to determine the extent of desorption.

Bioconcentration Study in Fish (based on OECD Guideline 305)

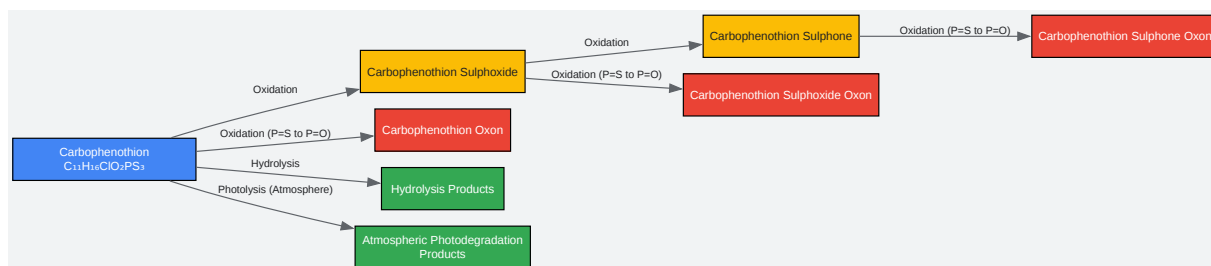
Objective: To determine the bioconcentration factor (BCF) of **Carbophenothion** in fish.

Methodology:

- Uptake Phase: Expose fish to a constant, low concentration of radiolabeled **Carbophenothion** in a flow-through system.
- Collect water and fish samples at regular intervals.
- Analyze the concentration of **Carbophenothion** in both water and fish tissue until a steady-state is reached.
- Depuration Phase: Transfer the fish to a clean, flowing water system without **Carbophenothion**.
- Continue to collect and analyze fish samples to determine the rate of elimination.
- Calculate the BCF from the ratio of the concentration in fish at steady-state to the concentration in water, or from the kinetic rate constants of uptake and depuration.[\[13\]](#)

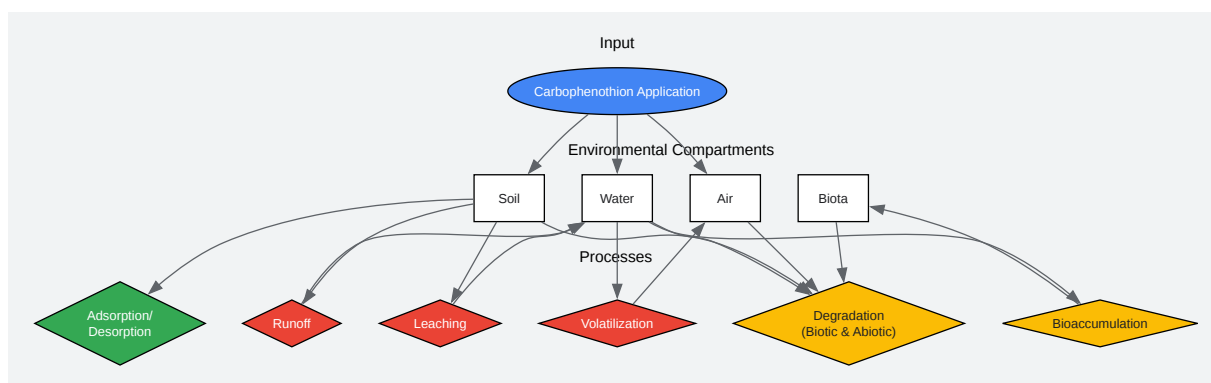
Visualizations

The following diagrams illustrate the key pathways and relationships in the environmental fate of **Carbophenothion**.



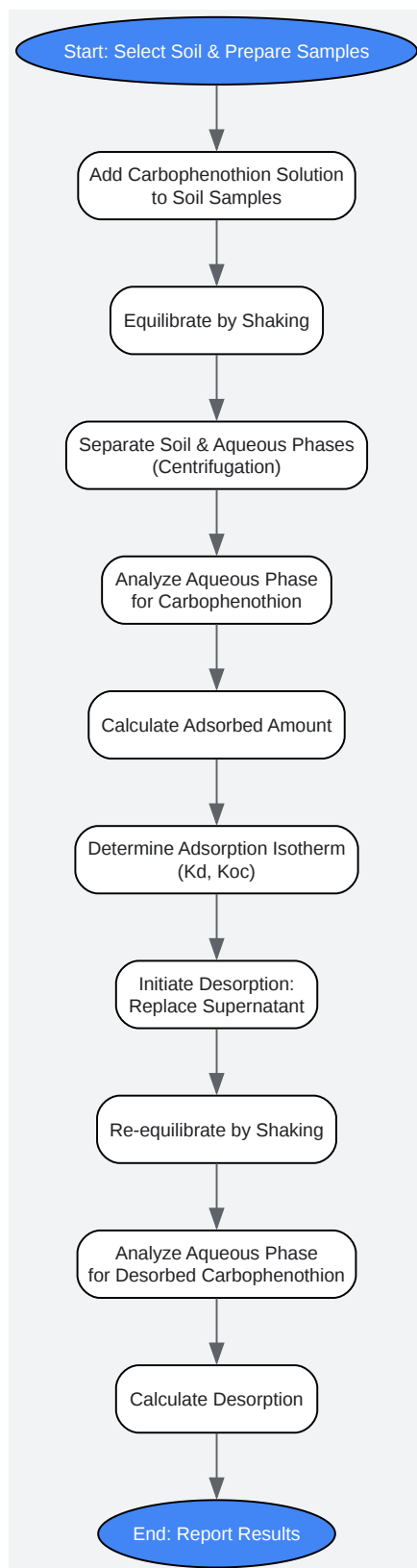
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Primary degradation pathways of **Carbophenothion**.



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Conceptual model of **Carbophenothion**'s environmental fate.



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Workflow for a soil adsorption/desorption study.

Conclusion

Carbophenothion is a persistent organophosphate pesticide with a high potential for bioaccumulation. Its primary routes of dissipation in the environment are through biotic and abiotic degradation, leading to the formation of various oxidation products. Due to its strong adsorption to soil organic matter, **Carbophenothion** exhibits low mobility and is unlikely to leach into groundwater. The information and standardized protocols presented in this guide are intended to support researchers and scientists in conducting and evaluating environmental risk assessments for **Carbophenothion** and other similar pesticides.

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